

"physical and chemical properties of Lithium Trisec-butylborohydride"

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Compound of Interest

Compound Name: Lithium Tri-sec-butylborohydride

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Lithium Tri-sec-butylborohydride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Lithium Tri-sec-butylborohydride, commercially known as L-Selectride®, is a powerful and highly stereoselective reducing agent pivotal in modern organic synthesis.[1] Its sterically hindered nature allows for precise control over the reduction of various functional groups, making it an indispensable tool in the synthesis of complex molecules, including pharmaceuticals.[1][2] This guide provides an in-depth overview of the physical and chemical properties of **Lithium Tri-sec-butylborohydride**, detailed experimental protocols for its key applications, and essential safety information.

Physicochemical Properties

Lithium Tri-sec-butylborohydride is an organoboron compound typically supplied as a solution in tetrahydrofuran (THF).[1] Its key physical and chemical properties are summarized in the table below.



Property	Value	Reference
Chemical Name	Lithium Tri-sec- butylborohydride	[1]
Synonyms	L-Selectride®, Lithium tri-sec- butylhydroborate	[3][4]
CAS Number	38721-52-7	[1][2]
Molecular Formula	C12H28BLi	[1][5]
Molecular Weight	190.10 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid (as a solution in THF)	[2][6]
Solubility	Soluble in dimethoxyethane, diglyme, and THF; slightly soluble in diethyl ether.[7] It reacts violently with water.[1]	[1][7][8]
Stability	Stable in dry air but is sensitive to moisture and air, hydrolyzing in moist air.[2][7] It is typically handled under an inert atmosphere (e.g., nitrogen or argon).[8]	[7][8]

Chemical Reactivity and Applications

The synthetic utility of **Lithium Tri-sec-butylborohydride** stems from its bulky tri-sec-butyl groups, which impart high stereoselectivity in its reactions.[2]

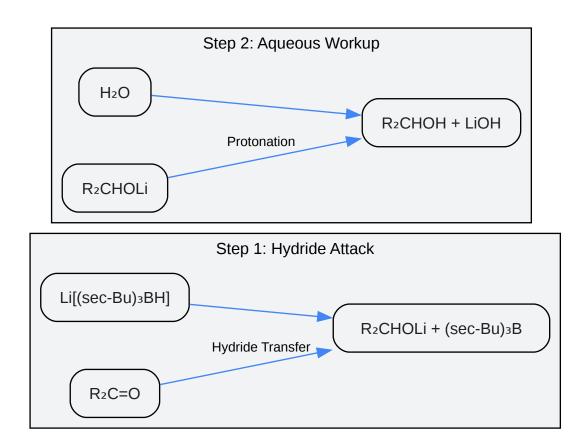
Diastereoselective Reduction of Ketones

L-Selectride® is renowned for its ability to reduce cyclic and bicyclic ketones to their corresponding alcohols with a high degree of stereochemical control.[1] The bulky hydride reagent preferentially attacks the carbonyl group from the less sterically hindered face, leading



to the formation of the thermodynamically less stable alcohol isomer.[1] For instance, the reduction of substituted cyclohexanones with L-Selectride® yields predominantly the axial alcohol.

The general mechanism for the reduction of a ketone is a two-step process: nucleophilic attack of the hydride on the carbonyl carbon to form a lithium alkoxide intermediate, followed by an aqueous workup to yield the alcohol.[1]



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Mechanism of Ketone Reduction by L-Selectride®

Conjugate Reduction of α , β -Unsaturated Carbonyls

Under specific conditions, L-Selectride® can selectively perform a 1,4-conjugate addition of hydride to α,β -unsaturated ketones (enones), yielding the corresponding saturated ketone or alcohol.[1][7] This selectivity is attributed to the steric hindrance at the carbonyl carbon, which favors attack at the β -position.[1]



Experimental Protocols

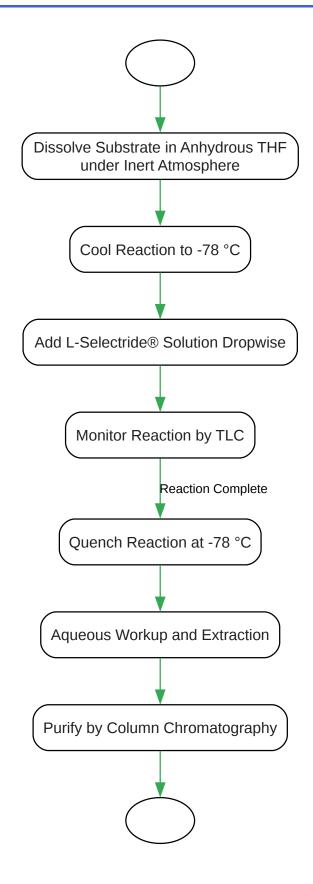
The following are generalized experimental protocols for common applications of **Lithium Tri-sec-butylborohydride**. Researchers should always consult the primary literature for substrate-specific conditions and safety precautions.

General Procedure for Diastereoselective Reduction of a Cyclic Ketone

- Reaction Setup: A dry, round-bottomed flask equipped with a magnetic stir bar is charged with the cyclic ketone (1.0 mmol) and dissolved in anhydrous tetrahydrofuran (THF, 5 mL) under an inert atmosphere (argon or nitrogen).
- Cooling: The reaction mixture is cooled to -78 °C using a dry ice/acetone bath.
- Addition of L-Selectride®: A 1.0 M solution of L-Selectride® in THF (1.2 mL, 1.2 mmol) is added dropwise to the stirred solution over 10 minutes.
- Reaction Monitoring: The reaction progress is monitored by thin-layer chromatography (TLC)
 until the starting material is consumed (typically 1-3 hours).
- Quenching: The reaction is quenched by the slow, dropwise addition of water (2 mL) at -78
 °C, followed by the addition of 3 M aqueous sodium hydroxide (2 mL) and 30% hydrogen peroxide (1 mL).
- Workup: The mixture is allowed to warm to room temperature and stirred for 1 hour. The
 aqueous layer is extracted with diethyl ether (3 x 15 mL). The combined organic layers are
 washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under
 reduced pressure.
- Purification: The crude product is purified by flash column chromatography on silica gel to afford the desired alcohol.

General Workflow for L-Selectride® Reactions





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General Experimental Workflow for L-Selectride® Reductions



Safety, Handling, and Storage

Lithium Tri-sec-butylborohydride is a highly reactive and hazardous substance that requires specialized handling procedures.

- Hazards: It is extremely flammable, pyrophoric (may ignite spontaneously in air), and reacts
 violently with water, releasing flammable gases.[1][8] It can cause severe skin burns and eye
 damage.[1][9]
- Handling: All manipulations should be performed in a well-ventilated fume hood under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques).[8][10] Appropriate personal protective equipment (PPE), including a flame-resistant lab coat, safety glasses, and chemical-resistant gloves, must be worn.[10]
- Storage: L-Selectride® solutions should be stored in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[8][9] Containers should be kept tightly closed under an inert atmosphere and protected from moisture.[8] Due to the potential for peroxide formation in the THF solvent, containers should be dated upon opening and periodically tested for peroxides, especially if stored for an extended period.[8][9]
- Quenching and Disposal: Unused or residual L-Selectride® must be quenched carefully. A
 common procedure involves the slow addition of a less reactive alcohol, such as
 isopropanol, at low temperature, followed by a more reactive alcohol like methanol, and
 finally water. The resulting waste should be disposed of as hazardous waste in accordance
 with local regulations.

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